

Application Notes & Protocols: O-Isobutylhydroxylamine Hydrochloride in Medicinal Chemistry

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Compound of Interest

Compound Name: O-Isobutylhydroxylamine Hydrochloride

Cat. No.: B1589991

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Introduction: The Strategic Role of O-Isobutylhydroxylamine Hydrochloride in Drug Discovery

In the landscape of modern medicinal chemistry, the strategic selection of building blocks is paramount to the successful synthesis of novel therapeutic agents. **O-Isobutylhydroxylamine Hydrochloride** (CAS No: 6084-58-8) has emerged as a critical reagent, valued for its versatility and stability in constructing key pharmacophores.^[1] As an O-alkylated derivative of hydroxylamine, it offers distinct advantages over its parent compound, primarily in its enhanced stability and ease of handling. Its hydrochloride salt form ensures a solid, crystalline nature with a defined melting point, making it a reliable component in complex synthetic pathways.^[2]

The isobutyl moiety is not merely a protecting group; it is an integral part of the design process. By incorporating this group, medicinal chemists can finely tune the physicochemical properties of the target molecule, such as lipophilicity and metabolic stability, which are critical determinants of a drug's pharmacokinetic profile. This guide provides an in-depth exploration of the applications of **O-Isobutylhydroxylamine Hydrochloride**, focusing on the synthesis of oximes and hydroxamic acids—two functional groups of profound importance in contemporary drug design.^{[3][4][5]}

Physicochemical Properties & Safety Data

A thorough understanding of a reagent's properties and handling requirements is the foundation of safe and reproducible science.

Table 1: Physicochemical Properties of **O-Isobutylhydroxylamine Hydrochloride**

Property	Value	Reference(s)
CAS Number	6084-58-8	[1] [2] [6]
Molecular Formula	C ₄ H ₁₁ NO·HCl (or C ₄ H ₁₂ CINO)	[1]
Molecular Weight	125.60 g/mol	[1] [2]
Appearance	White to very pale yellow crystal or powder	
Melting Point	129 °C	[2]
Purity	Typically >97-98%	[2] [6]
Synonyms	Isobutyloxyamine Hydrochloride, O-(2-methylpropyl)hydroxylamine hydrochloride	[1]

Safety & Handling:

O-Isobutylhydroxylamine Hydrochloride is classified as a hazardous substance and requires careful handling in a controlled laboratory environment.[\[7\]](#)

- Hazards: It is harmful if swallowed, in contact with skin, or if inhaled.[\[2\]](#)[\[7\]](#) It causes serious skin and eye irritation and may cause respiratory irritation.[\[1\]](#)[\[7\]](#)[\[8\]](#)
- Personal Protective Equipment (PPE): Always wear protective gloves, safety glasses or goggles, and a lab coat.[\[7\]](#) If dust generation is likely, a dust respirator is recommended.[\[7\]](#) Work should be conducted in a well-ventilated area or a chemical fume hood.[\[7\]](#)

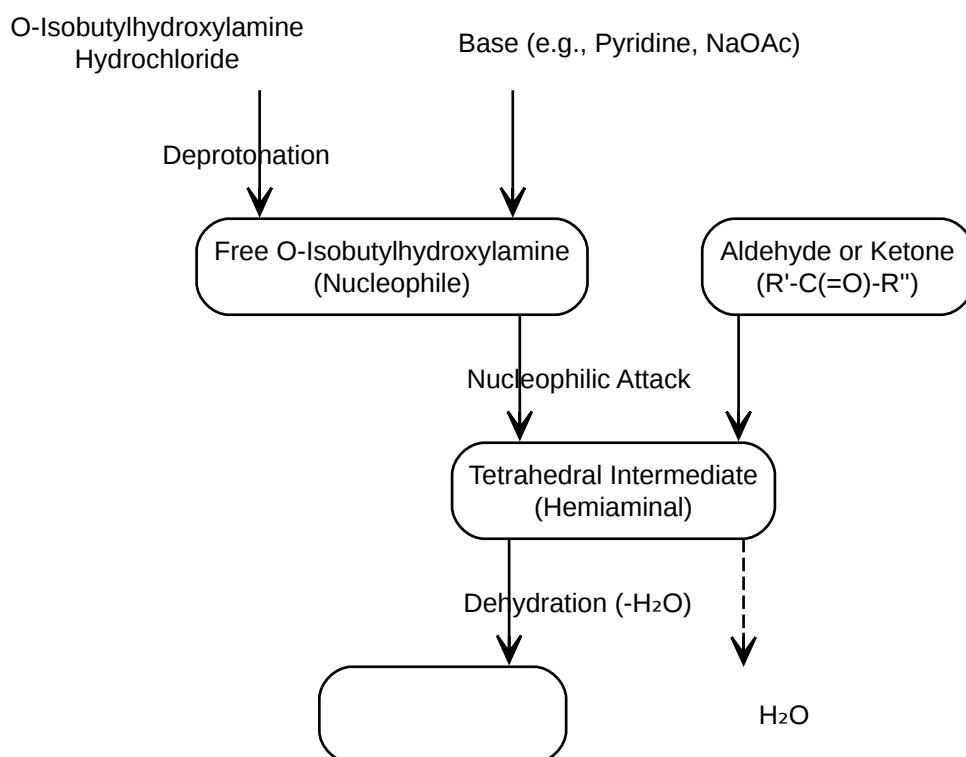
- Storage: Store in a cool, dry, well-ventilated place with the container tightly closed.[8] Recommended storage temperatures can range from 2-8°C to -20°C for long-term stability. [2]
- Spill Management: In case of a spill, avoid generating dust.[7] Use dry clean-up procedures and place the material in a clean, dry, sealable, labeled container for disposal.[7]

Core Application I: Synthesis of O-Isobutyl Oximes

Oximes are integral functional groups in medicinal chemistry, serving as stable isosteres for other functionalities, intermediates for further chemical transformations, and as bioactive moieties in their own right.[9] The reaction of **O-Isobutylhydroxylamine Hydrochloride** with aldehydes and ketones provides a reliable route to O-isobutyl oximes.

Mechanistic Rationale

The classical synthesis of oximes involves the condensation of a carbonyl compound with a hydroxylamine derivative.[10][11] The reaction is pH-dependent. Since the reagent is a hydrochloride salt, a base is required to liberate the free O-isobutylhydroxylamine, which then acts as the nucleophile. The nitrogen atom attacks the electrophilic carbonyl carbon, followed by dehydration to yield the C=N double bond of the oxime.



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Caption: Reaction mechanism for O-isobutyl oxime synthesis.

Detailed Experimental Protocol: Synthesis of an Aldoxime

This protocol describes a general procedure for the synthesis of an O-isobutyl aldoxime from an aromatic aldehyde.

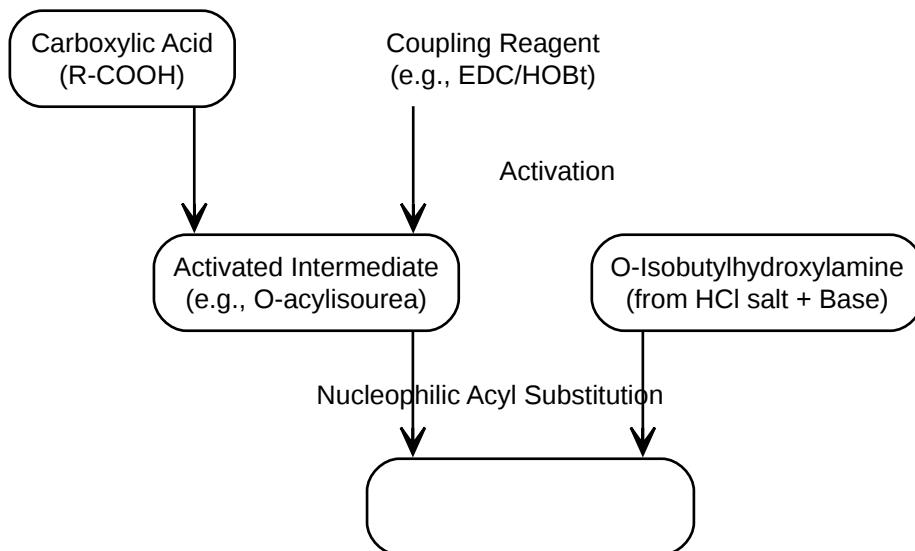
Materials:

- Aromatic aldehyde (1.0 eq)
- **O-Isobutylhydroxylamine Hydrochloride (1.1 - 1.2 eq)**
- Pyridine or Sodium Acetate (2.0 - 3.0 eq)
- Ethanol (or other suitable polar solvent)

- Ethyl acetate
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask, condenser, magnetic stirrer, heating mantle/oil bath

Procedure:

- Reaction Setup: To a round-bottom flask equipped with a magnetic stir bar and condenser, add the aromatic aldehyde (1.0 eq) and ethanol (5-10 mL per mmol of aldehyde). Stir until the aldehyde is fully dissolved.
- Reagent Addition: Add **O-Isobutylhydroxylamine Hydrochloride** (1.1 eq) followed by the base (e.g., pyridine, 2.5 eq). The base is crucial for neutralizing the HCl and freeing the nucleophilic hydroxylamine.
- Reaction: Heat the mixture to reflux (typically 60-80 °C) and monitor the reaction progress using Thin Layer Chromatography (TLC).[\[10\]](#) Reactions are often complete within 2-6 hours.
- Work-up (Quenching & Extraction): Once the reaction is complete, cool the mixture to room temperature. Remove the ethanol under reduced pressure.
- Add ethyl acetate to dissolve the residue. Wash the organic layer sequentially with water, saturated NaHCO_3 solution (to remove any remaining acid and pyridine), and finally with brine.
- Drying and Concentration: Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purification: The crude O-isobutyl oxime can be purified by column chromatography on silica gel or by recrystallization, if solid, to yield the final product.



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